

Technical Support Center: 1-Decen-3-ol Storage & Handling Guide

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Compound of Interest

Compound Name: 1-Decen-3-ol

CAS No.: 51100-54-0

Cat. No.: B1581236

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Case ID: TDS-DEC3OL-001 Compound: **1-Decen-3-ol** (Matsutake Alcohol) CAS: 51100-54-0 (racemic) Classification: Allylic Alcohol / Flavor & Fragrance Standard

Critical Properties & Baseline Data

Before handling, verify your Certificate of Analysis (CoA) against these baseline physical properties. Deviations here are the first indicators of degradation.

Property	Value	Significance
Molecular Weight	156.27 g/mol	Baseline for molarity calculations.
Boiling Point	214–217 °C	High boiling point indicates low volatility relative to solvents, but headspace loss still occurs.
Flash Point	–92–94 °C	Combustible. Requires static grounding during transfer.
Density	0.84 g/mL	Critical for volumetric dispensing.
Solubility	Ethanol, Paraffin Oil	Insoluble in water. Do not attempt aqueous stock solutions without surfactant/co-solvent.
Odor Profile	Fresh, Mushroom-like	Warning: A shift to "cheesy," "rancid," or "metallic" notes indicates oxidation to 1-decen-3-one.

The Science of Degradation (The "Why")

1-Decen-3-ol is an allylic alcohol. This structural motif is chemically sensitive. Understanding why it degrades allows you to prevent it.

Primary Failure Mode: Allylic Oxidation

The carbon-carbon double bond activates the adjacent hydroxyl group. Exposure to atmospheric oxygen, catalyzed by light or trace metals, oxidizes the alcohol into an

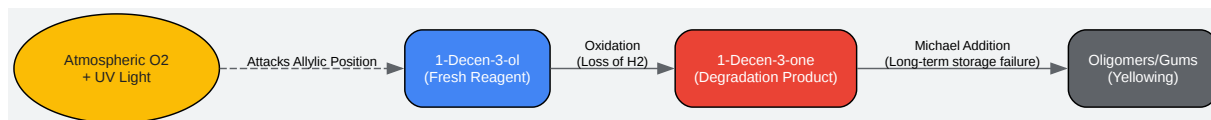
-unsaturated ketone (1-decen-3-one).

Consequences:

- Loss of Purity: The ketone is a distinct chemical entity.

- Odor Contamination: The ketone has a sharper, more aggressive odor.
- Assay Interference: The ketone is an electrophile (Michael acceptor) and may covalently bind to nucleophiles (e.g., cysteines in proteins) in your assay, producing false positives.

Degradation Pathway Diagram



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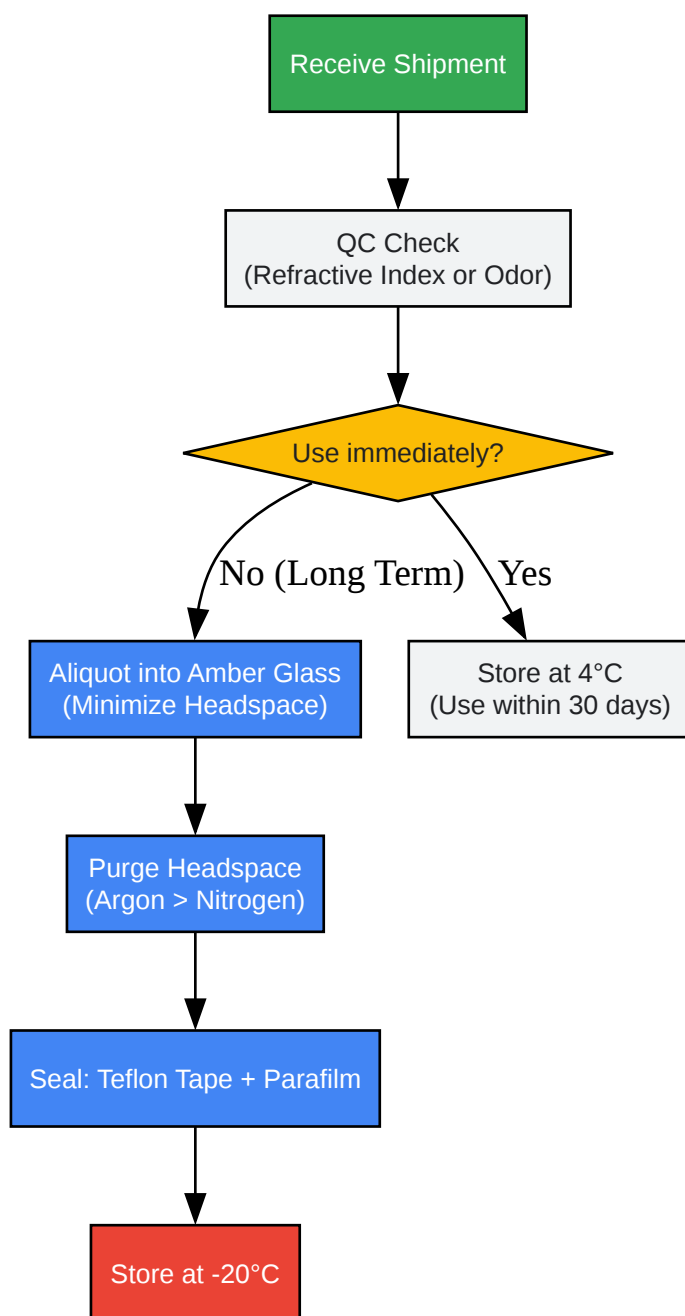
Figure 1: The oxidative degradation pathway of allylic alcohols. Note that the ketone product can further polymerize, leading to physical changes (viscosity/color).

Storage Protocols (The "How")

Do not rely on the shipping conditions (often ambient) for long-term stability.

A. The "Golden Standard" Workflow (Indefinite Storage)

For analytical standards or expensive chiral variants, follow this strict protocol to maintain >99% purity for 2+ years.



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Figure 2: Decision tree for maximizing shelf-life upon receipt.

B. Detailed Protocol Steps

- Container Selection:
 - MUST: Amber glass vials with Teflon-lined caps (PTFE).

- AVOID: Polyethylene (plastic) bottles. **1-Decen-3-ol** is lipophilic and can leach plasticizers or permeate through the plastic over time.
- Headspace Management:
 - Oxygen in the empty space above the liquid is the enemy.
 - Technique: Gently flow Argon gas over the liquid surface for 10–15 seconds before capping. Argon is heavier than air and creates a better "blanket" than Nitrogen.
- Temperature:
 - Short-term (Active Use):
(Refrigerator). Bring to room temperature before opening to prevent water condensation.
 - Long-term (Archive):
(Freezer).

Troubleshooting & FAQs

Direct solutions to common observations in the lab.

Q1: The liquid has turned from colorless to pale yellow. Is it usable?

- Diagnosis: This indicates early-stage oxidation or polymerization.
- Action: Check purity via GC-MS or TLC. If the assay requires high sensitivity (e.g., cell signaling), discard it. For rough qualitative work (e.g., preliminary solubility checks), it may be usable, but the concentration of the active alcohol is compromised.

Q2: My stock solution in DMSO smells "sharp" or "cheesy" compared to the fresh bottle.

- Diagnosis: Oxidation to 1-decen-3-one. The ketone has a lower odor threshold and a distinct "metallic/cheesy" note compared to the "mushroom/earthy" alcohol.
- Action: The sample is degraded. Do not use for biological assays as the ketone is chemically reactive (electrophilic) and will skew toxicity/activity data.

Q3: Can I store **1-Decen-3-ol** in water or PBS?

- Answer: No.
- Reasoning: It is insoluble in water (~200 mg/L). It will float on top, creating a biphasic system where the interface is exposed to air (oxidation risk) and dosing becomes inaccurate.
- Solution: Make a 1000x stock in Ethanol or DMSO. Dilute into aqueous buffer immediately prior to use.

Q4: I lost the CoA. How can I quickly verify purity without a GC?

- Method: Refractive Index (RI).^{[1][2]}
- Target:

(

).
- Logic: Oxidation products (ketones) and polymers significantly alter the RI. If your reading is outside this range, the reagent is compromised.

Handling & Safety Profile

- PPE: Nitrile gloves are sufficient (0.11 mm thickness, breakthrough > 480 min). Safety glasses are mandatory.
- Ventilation: Handle in a fume hood. While not highly volatile, the vapor is an irritant to the respiratory tract.
- Spill Cleanup: Absorb with inert material (vermiculite/sand). Do not use sawdust (fire hazard with combustible liquids).

References & Validation

Use the links below to verify specific physicochemical data or safety codes.

- PubChem.**1-Decen-3-ol** Compound Summary (CID 170977). National Library of Medicine. [Link](#)
- The Good Scents Company.**1-Decen-3-ol** General Data & Organoleptics.[Link](#)
- Sigma-Aldrich (Merck).**1-Decen-3-ol** Analytical Standard SDS & Properties.[Link](#)
- Harding, K. E., et al. Selective oxidation of allylic alcohols.[3] Journal of Organic Chemistry (1975). (Validates the oxidation mechanism to enones). [Link](#)

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- 2. chemwhat.com [chemwhat.com]
- 3. Selective oxidation of allylic alcohols with chromic acid [[organic-chemistry.org](https://www.organic-chemistry.org)]
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